

Synthesis of Cunilate (Copper 8-Hydroxyquinolate) for Research Applications

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Compound of Interest

Compound Name: **Cunilate**
Cat. No.: **B087095**

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These application notes provide a detailed overview of the synthesis of **Cunilate**, also known as Copper 8-hydroxyquinolate or copper oxine, for research and development purposes. This document includes established experimental protocols, quantitative data on synthesis outcomes, and a summary of its mechanism of action with a corresponding signaling pathway diagram.

Introduction

Cunilate (Copper 8-hydroxyquinolate) is a coordination complex of copper and 8-hydroxyquinoline. It is a well-documented antimicrobial and antifungal agent and has garnered interest in various research fields, including drug development, due to its ability to act as a copper ionophore and induce cellular responses. The synthesis of **Cunilate** is readily achievable in a laboratory setting.

Data Presentation: Synthesis of Cunilate

The following table summarizes quantitative data from representative synthesis protocols for **Cunilate** and its derivatives. Variations in reaction conditions, starting materials, and purification methods can influence the outcomes.

Product	Starting Materials	Solvent	Reaction Conditions	Yield (%)	Purity (%)	Reference
Copper 8-hydroxyquinalate	Copper(II) chloride, 8-hydroxyquinoline	Not specified	Not specified	53	Not Reported	[1]
Copper 8-hydroxyquinalate	Quinoline, Fuming sulfuric acid, Sodium hydroxide, Copper sulfate	Water	Multi-step, including sulfonation, alkali fusion, and complexation	99.1	99.6	[2]
Dinuclear Copper(II) complex with 8-hydroxyquinoline Schiff base (L1)	8-hydroxy-2-quinolinecarboxaldehyde, Amine, KOH, CuCl ₂	Methanol	Stirred at room temperature	35	Characterized by elemental analysis	[3]
Dinuclear Copper(II) complex with 8-hydroxyquinoline Schiff base (L2)	8-hydroxy-2-quinolinecarboxaldehyde, Amine, KOH, CuCl ₂	Methanol	Stirred at room temperature	56	Characterized by elemental analysis	[3]

Mononucle	ar	8-hydroxy-				
Copper(II)	2-					
complex	quinolineca		Stirred at		Characteriz	
with 8-	rboxaldehy	Methanol	room		ed by	
hydroxyqui	de, Amine,		temperatur	57	elemental	[3]
noline	KOH,		e		analysis	
Schiff base	CuCl ₂					
(L3)						

Experimental Protocols

Two common methods for the synthesis of **Cunilate** are presented below. The first is a direct complexation method, and the second is a multi-step synthesis starting from quinoline.

Protocol 1: Direct Complexation of 8-Hydroxyquinoline with a Copper Salt

This protocol is adapted from general laboratory procedures for the synthesis of metal complexes of 8-hydroxyquinoline.

Materials:

- 8-Hydroxyquinoline (C₉H₇NO)
- Copper(II) sulfate pentahydrate (CuSO₄·5H₂O) or Copper(II) chloride (CuCl₂)
- Sodium hydroxide (NaOH)
- Deionized water
- Ethanol

Procedure:

- Preparation of 8-Hydroxyquinoline Solution: Dissolve a specific molar amount of 8-hydroxyquinoline in a minimal amount of ethanol.

- Preparation of Copper Salt Solution: In a separate beaker, dissolve an equimolar amount of the copper salt (e.g., copper(II) sulfate pentahydrate) in deionized water.
- Reaction: Slowly add the copper salt solution to the 8-hydroxyquinoline solution while stirring continuously.
- pH Adjustment: Adjust the pH of the resulting mixture to approximately 5.5-6.5 by the dropwise addition of a dilute sodium hydroxide solution. A precipitate of copper 8-hydroxyquinolate will form.
- Isolation: Collect the precipitate by vacuum filtration using a Büchner funnel.
- Washing: Wash the collected solid with deionized water and then with a small amount of cold ethanol to remove any unreacted starting materials.
- Drying: Dry the final product in a desiccator or a vacuum oven at a low temperature.

Protocol 2: Synthesis from Quinoline (Industrial Method Adaptation)[2]

This protocol is a more complex, multi-step synthesis that starts from quinoline and is adapted from a patented industrial method.

Step 1: Synthesis of 8-Hydroxyquinoline

- React quinoline with fuming sulfuric acid under heat to produce quinolyl-8-sulfonic acid.
- Perform an alkali fusion of the quinolyl-8-sulfonic acid with solid sodium hydroxide at high temperature to yield 8-hydroxyquinoline.

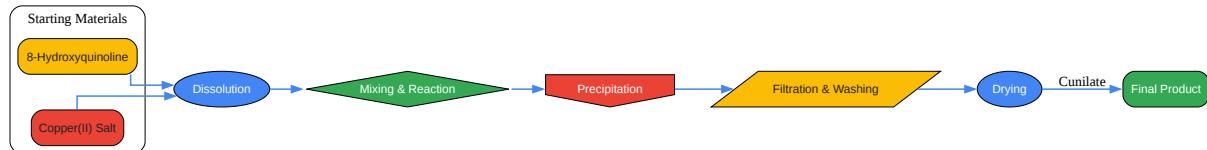
Step 2: Formation of Copper 8-Hydroxyquinolate

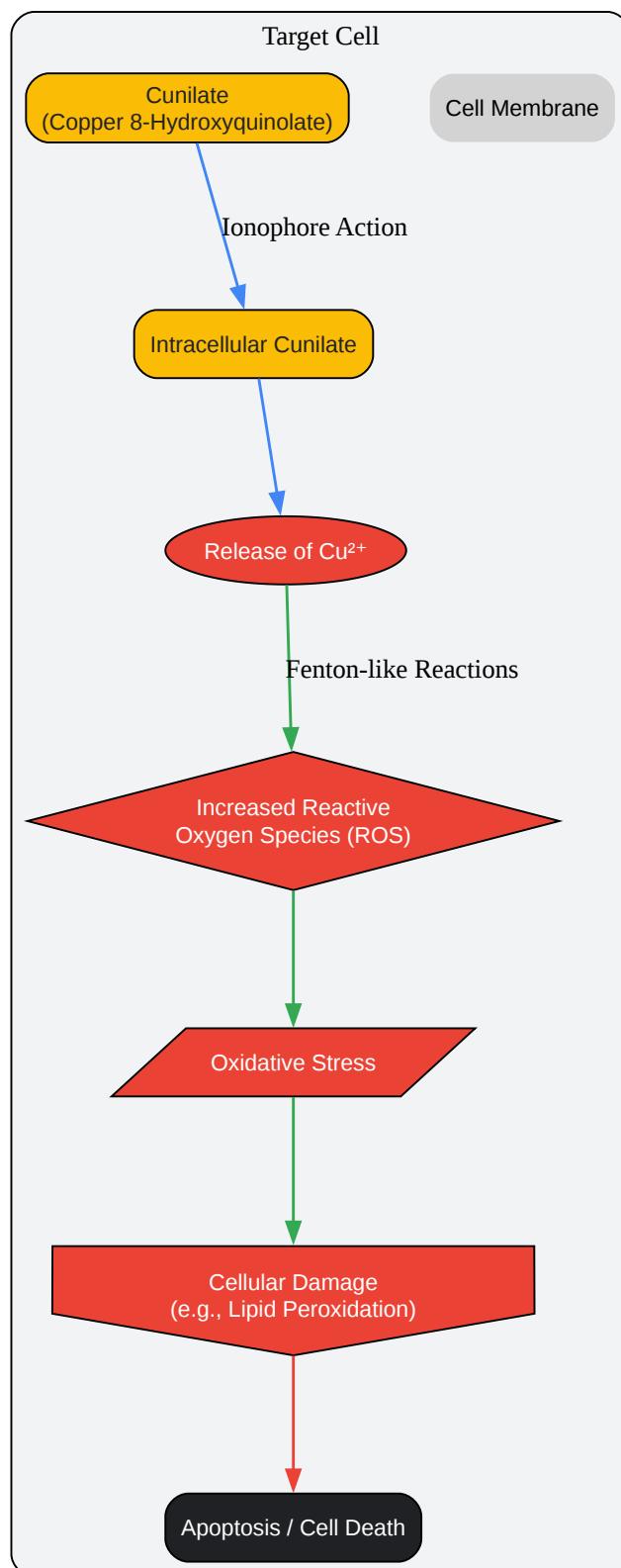
- Dissolve the synthesized 8-hydroxyquinoline and sodium hydroxide in water.
- Add a solution of anhydrous copper(II) sulfate to the 8-hydroxyquinoline solution with stirring.
- The copper 8-hydroxyquinolate will precipitate out of the solution.

- Isolate, wash, and dry the product as described in Protocol 1.

Mandatory Visualizations

Experimental Workflow: Synthesis of Cunilate





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References

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